

Eliminating false positives with the Rhodizonic acid disodium salt test

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Compound of Interest

Compound Name: Rhodizonic acid disodium

Cat. No.: B12363189

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Technical Support Center: Rhodizonic Acid Disodium Salt Test

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals eliminate false positives and ensure accurate results with the **Rhodizonic acid disodium** salt test.

Frequently Asked Questions (FAQs)

Q1: What is the primary application of the **Rhodizonic acid disodium** salt test?

The **Rhodizonic acid disodium** salt test is a highly sensitive chromophoric test primarily used for the qualitative detection of lead.^{[1][2]} It is widely employed in forensic science for identifying gunshot residue, as lead is a common component of primer residues.^{[1][3][4][5][6][7]} The test can detect various forms of lead, including vaporous, particulate, and lead from primer compounds like lead azide or lead styphnate.^{[1][7]}

Q2: How does the **Rhodizonic acid disodium** salt test work?

The test is based on the chemical reaction between sodium rhodizonate and divalent metals, which forms colored complexes.^{[8][9]} In the presence of lead, sodium rhodizonate forms a scarlet red or pink complex at a controlled acidic pH of approximately 2.8.^{[1][8]} Subsequent

treatment with a dilute hydrochloric acid solution causes the pink color to fade and a blue-violet color to appear, which is indicative of lead.[1][10]

Q3: What are the known causes of false positives with this test?

False positives can arise from the presence of other heavy metals that also react with sodium rhodizonate to form colored complexes.[8][9][11] Environmental contamination with lead can also lead to misleading positive results.[10] It is crucial to consider the patterns of the reaction products to interpret the results accurately.[10]

Q4: How critical is pH control in preventing false positives?

Maintaining a pH of 2.8 is critical for the specificity of the test for lead.[1][8] While many metals form colored complexes with rhodizonate at neutral pH, most of these complexes are colorless in an acidic medium.[8] The lead rhodizonate complex is unique in that it remains stable at this acidic pH, allowing for its specific detection.[8] Failure to control the pH can lead to the formation of a non-diagnostic purple complex that fades upon the addition of hydrochloric acid, resulting in an inaccurate test.[12]

Q5: How stable is the sodium rhodizonate solution?

The prepared sodium rhodizonate solution is unstable and typically effective for only about one hour at room temperature.[1] It is recommended to prepare the solution fresh before each use.[10][13] However, the stability of the aqueous solution can be increased to about ten hours if stored at a pH below 3, where the rhodizonate dianion is diprotonated to form rhodizonic acid.[12]

Troubleshooting Guide

Issue: Unexpected Color Formation or Fading

Symptom	Possible Cause	Troubleshooting Step
A purple complex forms instead of the expected scarlet/pink color.	Incorrect pH of the test area.	Ensure the test area is pretreated with a tartrate buffer to maintain a pH of 2.8 before applying the rhodizonic acid solution. [12]
The final blue-violet color fades quickly.	Excess hydrochloric acid.	Once the blue-violet color has fully developed, gently dry the area with a hairdryer to remove excess HCl and stabilize the color. [12]
A pink or red color appears but disappears upon adding hydrochloric acid.	Presence of interfering metals other than lead.	This indicates a negative result for lead. The initial pink color was likely due to other divalent metals whose rhodizonate complexes are not stable in acidic conditions. [8]

Issue: Suspected False Positive Results

A false positive can occur due to the presence of other metal ions that react with sodium rhodizonate. The following table summarizes the reactions of common interfering ions.

Interfering Ion	Color of Complex with Rhodizonate	Behavior in Acidic Medium (pH < 2.8)	Reference
Barium (Ba^{2+})	Red-brown	Color is independent of pH	[8]
Strontium (Sr^{2+})	Red-brown	No coloration at acidic pH	[8]
Tin ($\text{Sn}^{2+}/\text{Sn}^{4+}$)	Violet	Becomes colorless	[8]
Cadmium (Cd^{2+})	Brown-red	Becomes colorless	[8]
Zinc (Zn^{2+})	Brown-violet	Becomes colorless	[8]
Copper (Cu^{2+})	Brown	No coloration at acidic pH	[8]
Iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$)	Blue	Behavior is complex and can interfere	[8]
Mercury (Hg^{2+})	Brown-red	Becomes colorless	[8]
Bismuth (Bi^{3+})	Red-brown	Becomes colorless	[8]
Calcium (Ca^{2+})	Red-brown	Becomes colorless	[8]

Experimental Protocols

Reagent Preparation

- Saturated Sodium Rhodizonate Solution:
 - Add a small amount of sodium rhodizonate powder to a beaker.
 - Add distilled or deionized water and stir until the powder is dissolved. The solution should have the color of strong tea.
 - Continue adding small amounts of the powder until the solution is saturated (a small amount of powder remains undissolved at the bottom).

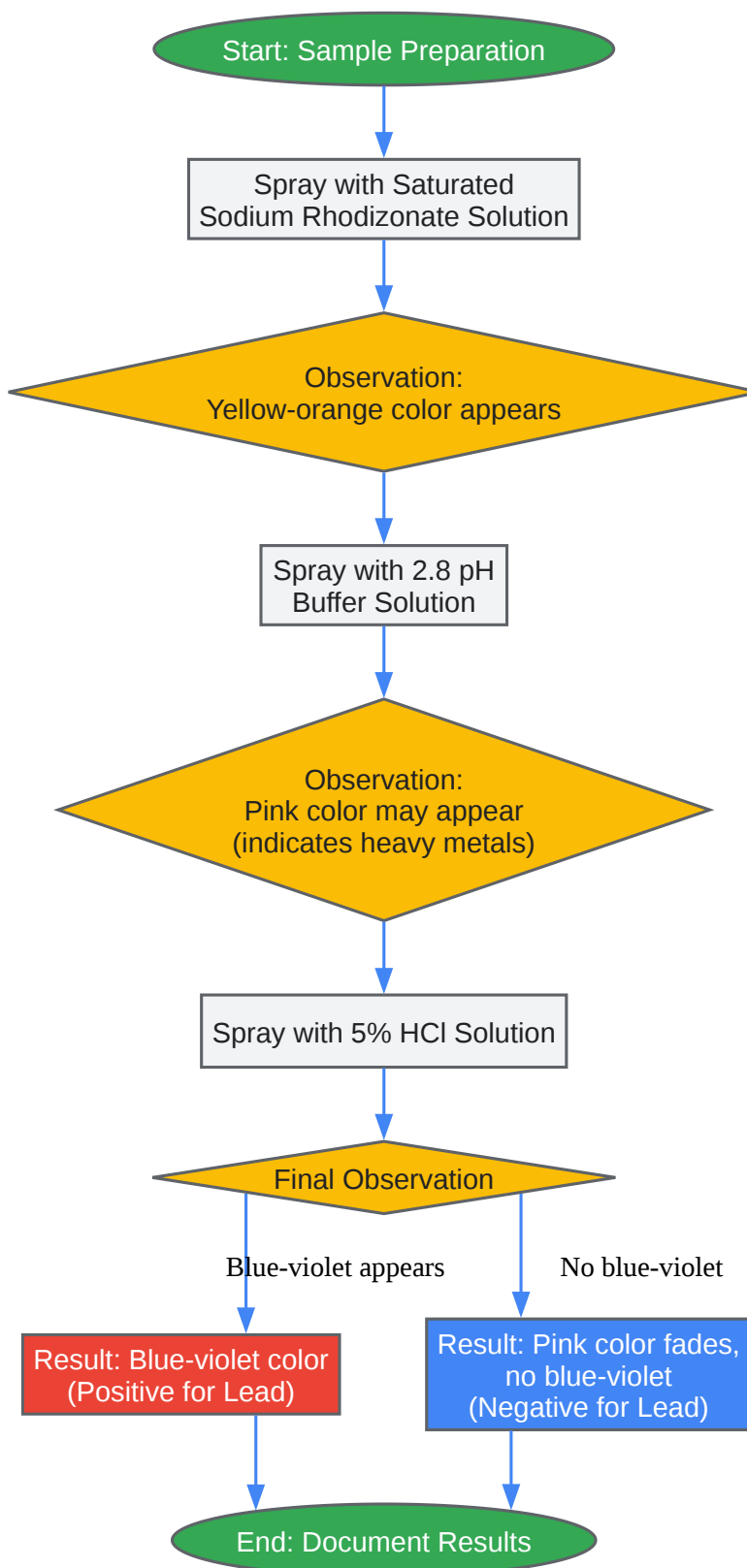
- This solution should be prepared fresh for each testing session as it is not suitable for long-term storage.[\[10\]](#)[\[13\]](#)
- 2.8 pH Buffer Solution:
 - Dissolve 1.9 grams of sodium bitartrate and 1.5 grams of tartaric acid in 100 mL of distilled water.
 - A hot plate and magnetic stirrer can be used to aid dissolution.
 - Store in a sealed and labeled bottle. The solution is stable for up to one year, but should be discarded if it becomes cloudy.[\[10\]](#)
- 5% Hydrochloric Acid (HCl) Solution:
 - Add 5 mL of concentrated hydrochloric acid to 95 mL of distilled water.
 - Store in a sealed and labeled bottle. This solution is stable for up to one year.[\[10\]](#)

Standard Test Procedure (Direct Application)

This procedure should be performed in a chemical fume hood, and appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn.[\[1\]](#)

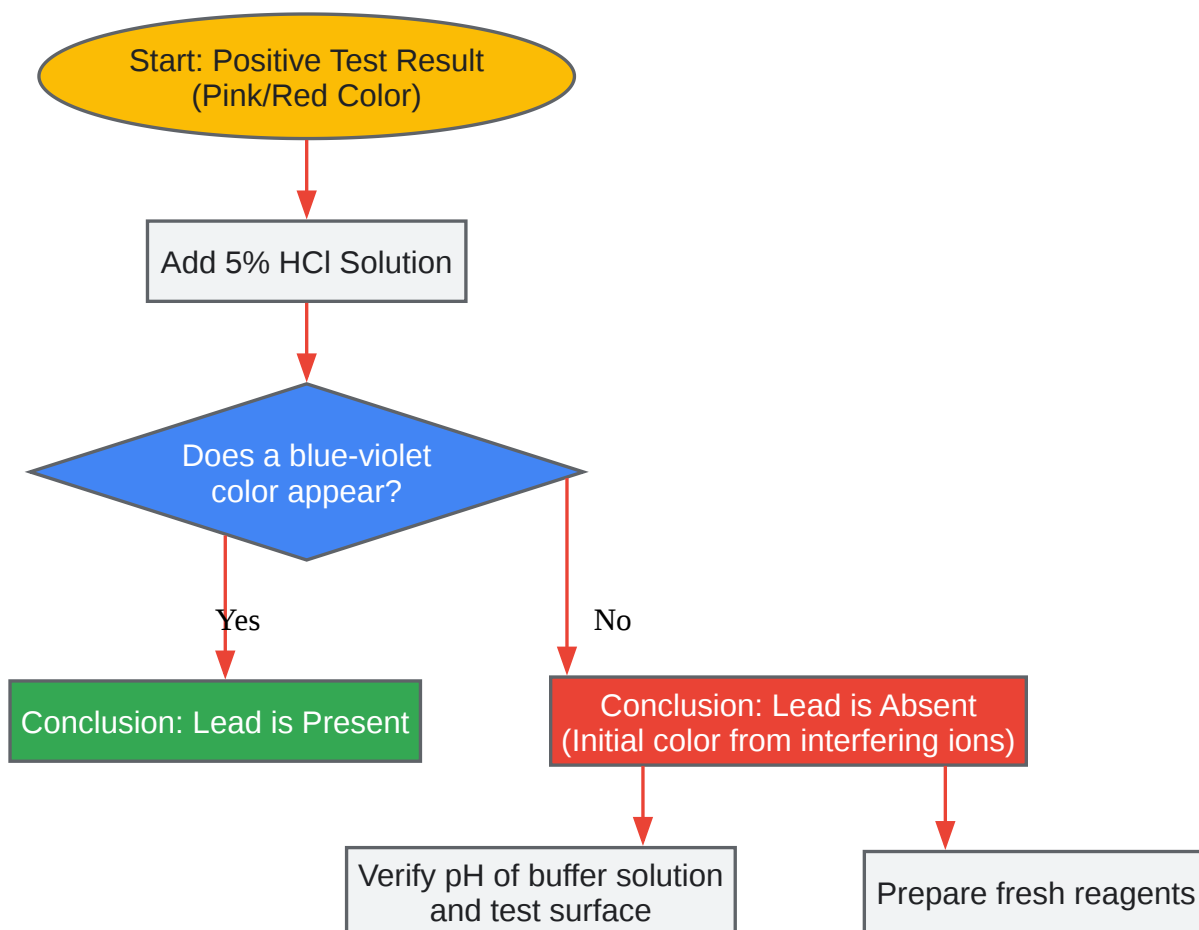
- Preparation: Lay the item to be tested on a flat, clean surface.
- Application of Sodium Rhodizonate: Spray the area of interest with the saturated sodium rhodizonate solution. The area will turn a yellow-orange color.[\[13\]](#)
- Application of Buffer: Spray the same area with the 2.8 pH buffer solution. This will eliminate the yellow background color and adjust the pH. A pink color will appear if lead or other heavy metals are present.[\[1\]](#)[\[10\]](#)
- Confirmation with HCl: Spray the area with the 5% HCl solution. If lead is present, the pink color will fade, and a blue-violet color will develop.[\[1\]](#)[\[10\]](#)
- Documentation: Photograph the results immediately, as the blue-violet color may fade over time.[\[10\]](#)

Visualizations



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Caption: Experimental workflow for the **Rhodizonic acid disodium** salt test.



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Caption: Troubleshooting logic for differentiating true and false positives.

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References

- 1. Archived | Firearms Examiner Training | Sodium Rhodizonate Test | National Institute of Justice [nij.ojp.gov]
- 2. detectlead.com [detectlead.com]
- 3. researchgate.net [researchgate.net]
- 4. The Sodium Rhodizonate Test a Specific Test for Heavy Metals in Gunshot Residues | The Bulletin of Legal Medicine [adlitipbulteni.com]
- 5. The Sodium Rhodizonate Test a Specific Test for Heavy Metals in Gunshot Residues | The Bulletin of Legal Medicine [adlitipbulteni.com]
- 6. Pathological Changes and Sodium Rhodizonate Test as Tools for Investigating Gunshot Wounds in Veterinary Forensic Pathology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Module 12 :: Sodium Rhodizonate Test [archive.gfjc.fiu.edu]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. portal.ct.gov [portal.ct.gov]
- 11. everyday chemistry - Pb-based pigments and rhodizonate salts - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 12. An Update on the Use of the Sodium Rhodizonate Test for the Detection of Lead Originating from Firearm Discharges | Journal of Forensic Sciences 1972-2005 | ASTM International [dl.astm.org]
- 13. portal.ct.gov [portal.ct.gov]
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